

What are the physical and chemical properties of 12-Hydroxystearic acid-d5?

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Compound of Interest

Compound Name: 12-Hydroxystearic acid-d5

Cat. No.: B1401481

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An In-depth Technical Guide to 12-Hydroxystearic Acid-d5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **12-Hydroxystearic acid-d5**. It is intended to be a resource for professionals in research, science, and drug development who are working with or investigating this compound.

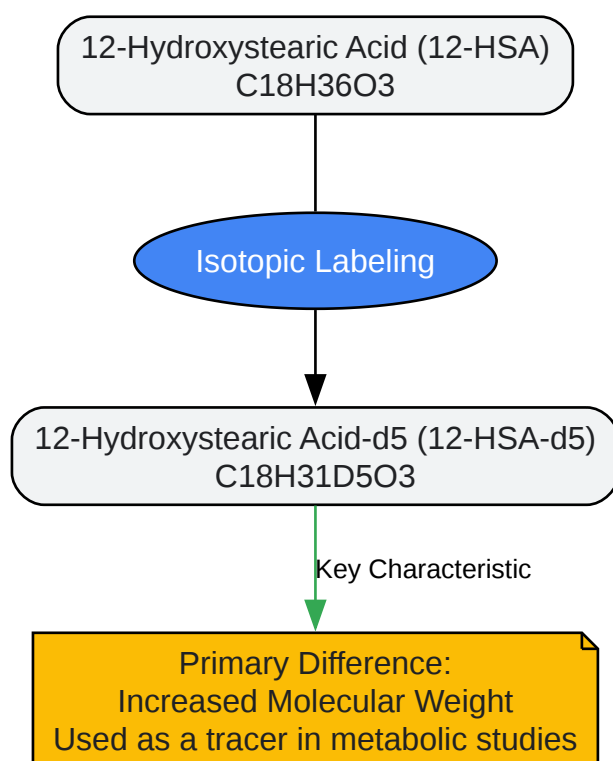
Introduction

12-Hydroxystearic acid-d5 is the deuterium-labeled form of 12-Hydroxystearic acid (12-HSA). [1] 12-HSA is a saturated hydroxy fatty acid, typically appearing as a waxy, cream-colored, and odorless compound in powder or flake form. [2][3] It is derived from the hydrolysis of hydrogenated castor oil. [4][5] The defining feature of its molecular structure is a hydroxyl group at the 12th carbon of the stearic acid chain. [6][7] This structure gives it unique properties, making it valuable in various industrial applications, including the production of lubricants, cosmetics, and coatings. [2][4][8]

The deuterated variant, **12-Hydroxystearic acid-d5**, incorporates stable heavy isotopes of hydrogen. [1] Such isotopic labeling is primarily used for tracer studies and for quantitative analysis during drug development processes, as deuterium substitution can potentially influence the pharmacokinetic and metabolic profiles of drug candidates. [1]

Relationship between 12-HSA and 12-HSA-d5

The fundamental relationship between 12-Hydroxystearic acid and its deuterated form is the substitution of five hydrogen atoms with deuterium atoms. This modification is key for isotopic tracing and metabolic studies.



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Figure 1: Isotopic relationship between 12-HSA and its deuterated form.

Physical Properties

The physical properties of **12-Hydroxystearic acid-d5** are nearly identical to those of its non-deuterated counterpart, with the exception of molecular weight. The data presented below is for 12-Hydroxystearic acid.

Property	Value	Source
Appearance	White to cream-colored flakes, powder, or waxy solid. [3] [4] [5] [6] [9]	Visual
Melting Point	72 - 76 °C [4] , 74 - 81 °C [9]	Capillary Tube Method [5]
Boiling Point	No data available. [9]	-
Solubility	Insoluble in water. [4] [6] Soluble in organic solvents like ethanol, ether, DMSO, dimethyl formamide, and chloroform. [2] [6] [10]	Solubility Test
Flash Point	210 - 294 °C [11]	Cleveland Open Cup (COC)
Decomposition Temp	> 200°C [12]	Thermal Analysis

Chemical Properties and Identifiers

This table summarizes the key chemical identifiers and properties for both 12-Hydroxystearic acid and its deuterated form.

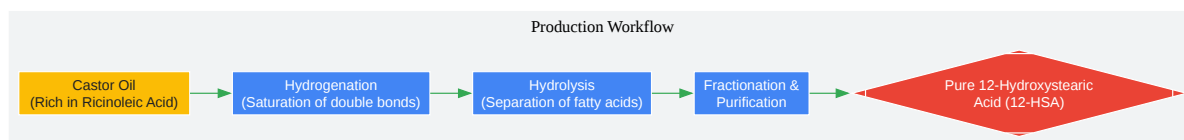
Property	12-Hydroxystearic Acid	12-Hydroxystearic Acid-d5
Molecular Formula	C18H36O3[4][6][7][13][14]	C18H31D5O3
Molecular Weight	300.48 g/mol [14]	Approx. 305.51 g/mol
CAS Number	106-14-9[4][6][7][12]	Not specified
IUPAC Name	12-hydroxyoctadecanoic acid[7][13]	12-hydroxyoctadecanoic-d5 acid
Acid Value	175 – 185 mg KOH/g[4]	Not specified
Iodine Value	≤ 3 mg I2/g[4]	Not specified
Hydroxyl Value	≥ 153 mg KOH/g[4]	Not specified
Saponification Value	184 – 192 mg KOH/g[4]	Not specified
Chemical Stability	Stable under normal storage conditions.[11][15]	Assumed stable

Experimental Protocols

a) Production of 12-Hydroxystearic Acid:

The manufacturing process for 12-HSA is a multi-step chemical conversion starting from a natural oil.[8]

- Starting Material: Castor oil, which is rich in ricinoleic acid (approximately 85%).[8]
- Step 1: Hydrogenation: The double bonds within the ricinoleic acid molecules in castor oil are saturated with hydrogen. This process converts the unsaturated fatty acid into a stable, saturated structure.[8]
- Step 2: Hydrolysis: The hydrogenated castor oil is then hydrolyzed. This step breaks the ester bonds, separating the fatty acids from the glycerol backbone.[5]
- Step 3: Fractionation and Purification: The resulting mixture undergoes fractionation to isolate the 12-Hydroxystearic acid from other components.[8] Following separation, a purification process yields the final high-purity 12-HSA product.[8]



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Figure 2: Production workflow of 12-Hydroxystearic Acid from Castor Oil.

b) Analytical Laboratory Methods:

- Thin-Layer Chromatography (TLC): Positional isomers of hydroxy fatty acids, such as 12-hydroxystearic acid (as methyl esters), can be separated and identified using two-dimensional thin-layer chromatography.[7]
- Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is a standard method for the analysis and identification of 12-HSA.[7]
- Solubility Testing: To prepare a stock solution, 12-hydroxystearic acid can be dissolved in organic solvents like ethanol, DMSO, or dimethyl formamide to a concentration of approximately 10 mg/ml. The solvent should be purged with an inert gas.[10]

Safety and Handling

- General Handling: Handle in a well-ventilated area, avoiding dust formation.[11][16] Use personal protective equipment, including gloves and safety glasses.[11][16]
- Stability: The compound is stable under normal handling and storage conditions.[11][15] It is incompatible with strong oxidizing agents and strong alkaline substances.[11]
- Storage: Store in a dry, cool place away from direct sunlight and heat in a tightly sealed container.[4][16]

- Toxicity: It is considered a non-toxic and non-hazardous material.[4][5] The oral LD50 in rats is estimated to be greater than 5000 mg/kg based on similar products.[17]

This guide provides foundational technical data for **12-Hydroxystearic acid-d5**. For specific applications, further empirical testing is always recommended.

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